

# AlClPc photovoltaic performance comparison C60 acceptor

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## Compound Focus: Aluminum phthalocyanine chloride

CAS No.: 14154-42-8

Cat. No.: S539589

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## Performance Data Summary

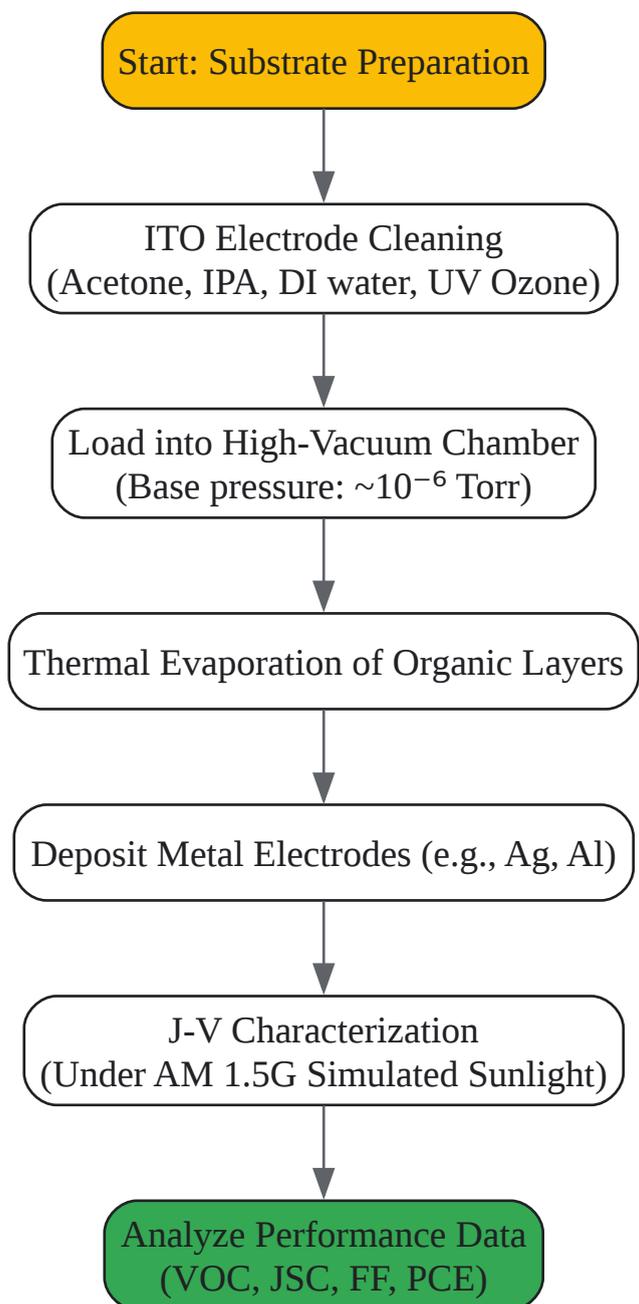
Device Structure	Open-Circuit Voltage ( $V_{OC}$ )	Short-Circuit Current Density ( $J_{SC}$ )	Fill Factor (FF)	Power Conversion Efficiency (PCE)	Citation
ITO/.../AlPcCl:C <sub>60</sub> /.../Ag (Bulk Heterojunction)	~0.87 V	6.18 mA/cm <sup>2</sup>	0.59	~3.0% (est.)	[1]
ITO/.../AlPcCl:C <sub>60</sub> /.../Ag (Planar Heterojunction)	~0.87 V	4.52 mA/cm <sup>2</sup>	0.59	~2.3% (est.)	[1]
ITO/.../CuPc:C <sub>60</sub> /.../Ag (Bulk Heterojunction)	~0.48 V	7.19 mA/cm <sup>2</sup>	0.60	~2.1% (est.)	[1]

## Experimental Protocols

The performance data in the table above was obtained through the following experimental methods [1]:

- **Device Fabrication:** Organic photovoltaic (OPV) cells were fabricated on patterned ITO (Indium Tin Oxide) glass substrates.
- **Material Deposition:** All organic layers, including the AlPcCl donor and C<sub>60</sub> acceptor, were deposited using **vacuum thermal evaporation** at a pressure of  $1 \times 10^{-6}$  Torr.
- **Device Architecture:** Both **planar heterojunction** (sequential layer-by-layer deposition) and **bulk heterojunction** (co-deposited mixture of donor and acceptor materials) structures were created and compared.
- **Performance Measurement:** The current density-voltage (J-V) characteristics were measured under simulated AM 1.5G solar illumination to determine  $V_{OC}$ ,  $J_{SC}$ , FF, and PCE.

The following diagram illustrates the core experimental workflow for fabricating and testing these organic solar cells.



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## Key Findings and Context

- **Primary Advantage of AlClPc:** The fundamental advantage of using AlClPc over a common benchmark material like Copper Phthalocyanine (CuPc) is its ability to achieve a **significantly higher open-circuit voltage (V<sub>OC</sub>)**. This is attributed to its higher HOMO (Highest Occupied Molecular Orbital) energy level, which is about 0.5 eV higher than that of CuPc [1].

- **Performance Trade-off:** While AlClPc boosts voltage, the **short-circuit current ( $J_{SC}$ )** in the studied devices was somewhat lower than that of the comparable CuPc/C<sub>60</sub> devices [1]. Optimizing current output remains an area for further development.
- **Material Processing Considerations:** For evaporated C<sub>60</sub> layers, the purity of the source material is critical. Research shows that using **sublimed C<sub>60</sub> (99.95% pure)** prevents performance degradation and ensures reproducibility over multiple evaporation cycles, which is vital for industrial application [2].

## Research Outlook

The field of organic photovoltaics has evolved significantly. While AlClPc/C<sub>60</sub> was studied as an improvement on early small-molecule systems, current research is heavily focused on **non-fullerene acceptors (NFAs)**, which have pushed single-junction organic solar cell efficiencies well beyond 18% [3].

For a comprehensive and up-to-date performance comparison, I suggest you:

- **Search specialized databases** like the National Renewable Energy Laboratory (NREL) chart on solar cell efficiencies.
- **Use academic search engines** with keywords such as "**non-fullerene acceptor review**," "**high-efficiency small molecule OPV**," or "**phthalocyanine non-fullerene solar cell**" to find the most recent literature.

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## References

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